3,4-Dimethoxy-2-nitrobenzonitrile reaction with amines

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Compound of Interest

Compound Name:	*3,4-Dimethoxy-2-nitrobenzonitrile*
CAS No.:	*1175636-14-2*
Cat. No.:	*B1497856*

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Application Note: High-Fidelity Amination of **3,4-Dimethoxy-2-nitrobenzonitrile** via

) of **3,4-Dimethoxy-2-nitrobenzonitrile** with Amines

Part 1: Strategic Overview & Reactivity Analysis

1.1 The Synthetic Challenge **3,4-Dimethoxy-2-nitrobenzonitrile** is a densely functionalized scaffold critical for the synthesis of poly-substituted indoles, quinazolines, and quinolines—core structures in kinase inhibitors (e.g., EGFR inhibitors). The reaction with amines presents a specific regiochemical challenge due to the presence of multiple potential leaving groups (

vs.

) and the steric congestion at the C-2/C-3 interface.

1.2 Mechanistic Logic (

) The reaction proceeds via a Nucleophilic Aromatic Substitution (

) mechanism.[1][2][3] Success depends on exploiting the electronic differentiation between the C-2 and C-4 positions.

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- Electronic Activation: The nitrile (CN) group at C-1 is a strong electron-withdrawing group (EWG). It activates the ortho (C-2) and para (C-4) positions.
- Leaving Group Hierarchy: The nitro group (

) at C-2 is the superior leaving group compared to the methoxy (

) groups. While methoxy groups can be displaced, the

  group is particularly labile when ortho to a nitrile due to the relief of steric strain between the bulky nitro group and the adjacent C-3 methoxy group.
- Regioselectivity: Nucleophilic attack by the amine occurs exclusively at C-2, displacing the nitro group. This yields 2-(alkylamino)-3,4-dimethoxybenzonitrile.

1.3 Critical Success Factors

- Steric Hindrance: The C-3 methoxy group creates significant steric bulk. Primary amines react efficiently, but secondary or bulky amines require elevated temperatures and polar aprotic solvents.
- Base Selection: The reaction generates nitrous acid (

) equivalents.[4] An inorganic base (

  ,

) or excess amine is required to neutralize the acidic byproducts and drive the equilibrium.

Part 2: Mechanistic Pathway & Visualization

The following diagram illustrates the reaction pathway, highlighting the formation of the Meisenheimer complex and the exclusive regioselectivity at C-2.

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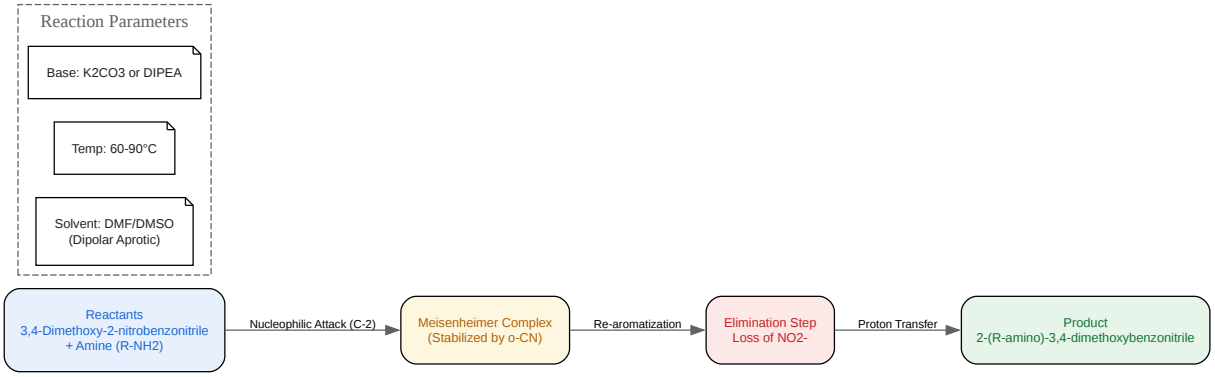

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Caption: Figure 1.

pathway showing the displacement of the C-2 nitro group. The ortho-nitrile stabilizes the transition state.

Part 3: Detailed Experimental Protocol

Protocol ID: PRT-SNAR-34DM-01 Objective: Synthesis of 2-(benzylamino)-3,4-dimethoxybenzonitrile (Representative Procedure).

Reagents & Equipment

- Substrate: **3,4-Dimethoxy-2-nitrobenzonitrile** (1.0 equiv)
- Nucleophile: Benzylamine (1.2 equiv) [Substitute with target amine]
- Base: Potassium Carbonate (

) (2.0 equiv) or DIPEA (2.5 equiv)

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- Solvent: N,N-Dimethylformamide (DMF) [Anhydrous]
- Equipment: Sealed reaction vial or round-bottom flask with reflux condenser, magnetic stirrer, oil bath.

Step-by-Step Methodology

- Preparation (T=0):
  - Charge a 25 mL round-bottom flask with **3,4-Dimethoxy-2-nitrobenzonitrile** (208 mg, 1.0 mmol) and

    (276 mg, 2.0 mmol).
  - Add anhydrous DMF (3.0 mL). Stir to create a suspension.
  - Note: If using a volatile amine, seal the vessel.
- Nucleophile Addition:
  - Add Benzylamine (131 µL, 1.2 mmol) dropwise via syringe.
  - Causality: Adding the amine to the suspension ensures controlled initiation. A slight excess (1.2 equiv) compensates for any volatilization and drives kinetics.
- Reaction (T=0 to 4h):
  - Heat the mixture to 80°C.
  - Monitor via TLC (Hexane:EtOAc 3:1) or LC-MS.
  - Observation: The starting material (

) will disappear, and a fluorescent product spot (

) will appear. The solution typically turns from pale yellow to bright yellow/orange (characteristic of anilines).
- Workup:

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- Cool the reaction to room temperature.
- Pour the mixture into ice-cold water (15 mL). The product should precipitate.
- Option A (Solid Product): Filter the precipitate, wash with water (
) to remove DMF and inorganic salts. Dry under vacuum.
- Option B (Oiling out): Extract with Ethyl Acetate (
). Wash combined organics with brine (
) to remove DMF. Dry over
  , filter, and concentrate.

- Purification:
  - Recrystallization from Ethanol/Water is often sufficient.
  - Alternatively, flash column chromatography (SiO2, 0-30% EtOAc in Hexanes).

Data & Optimization Table

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Variable	Condition	Outcome	Recommendation
Solvent	Ethanol (Reflux)	Slow reaction (24h+), partial conversion.	Use for highly reactive amines only.
Solvent	DMF or DMSO	Fast reaction (2-4h), high yield.	Preferred standard.
Solvent	THF	Poor solubility, very slow.	Avoid.
Base	None	Low yield, acid accumulation.	Not recommended.
Base		Excellent yield, easy workup.	Standard.
Base	DIPEA (Hünig's Base)	Good yield, soluble base.	Use for homogenous phase requirements.
Temp	25°C	Negligible reaction.	Activation energy barrier is too high.
Temp	80-100°C	Optimal conversion.	Standard.

Part 4: Troubleshooting & Self-Validation

4.1 Common Failure Modes

- Problem: Reaction stalls at 50% conversion.
  - Root Cause:[5][6][7][8][9] Accumulation of nitrite (
) byproducts or protonation of the amine nucleophile by acidic species.
  - Solution: Add an additional 1.0 equiv of base and increase temperature by 10°C.
- Problem: Formation of "dimer" impurities.
  - Root Cause:[5][6][7][8][9] In extremely concentrated reactions, the product aniline can attack another molecule of starting material (rare due to steric bulk).

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- Solution: Maintain concentration below 0.5 M.

4.2 Validation Checkpoints

- LC-MS: Look for the mass shift

  (loss of

  [46], gain of Amine).

- NMR (

  ): Disappearance of the aromatic protons of the nitro-starting material. Appearance of a broad NH singlet (exchangeable) around 4.0-6.0 ppm.

Part 5: Workflow Visualization

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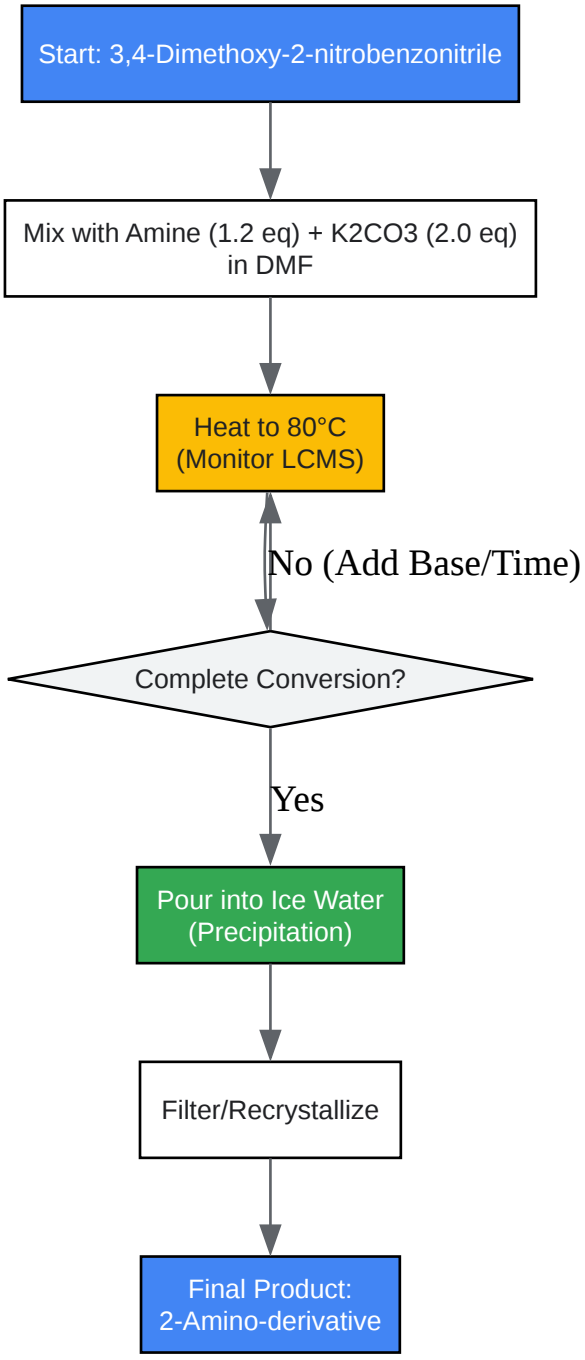

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Caption: Figure 2. Operational workflow for the amination protocol.

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